

# 1-Benzylpiperazin-2-one chemical properties

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## Compound of Interest

Compound Name: 1-Benzylpiperazin-2-one

Cat. No.: B112824

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An In-depth Technical Guide to the Chemical Properties of **1-Benzylpiperazin-2-one**

## Abstract

This technical guide provides a comprehensive overview of the core chemical properties of **1-Benzylpiperazin-2-one** (CAS No: 59702-21-5), a heterocyclic compound of significant interest in medicinal chemistry and drug development. As a key structural motif, the benzylpiperazinone scaffold serves as a versatile building block for the synthesis of a wide range of biologically active molecules. This document details its molecular structure, physicochemical properties, synthesis, spectroscopic characterization, reactivity, and stability. The content is tailored for researchers, scientists, and drug development professionals, offering field-proven insights and detailed experimental protocols to support further investigation and application of this compound.

## Introduction and Significance

**1-Benzylpiperazin-2-one** is a derivative of piperazinone, featuring a benzyl group attached to the nitrogen atom at position 1. The piperazine ring is a privileged scaffold in medicinal chemistry, appearing in numerous approved drugs due to its ability to modulate physicochemical properties such as solubility and basicity, and to interact with various biological targets. The addition of the amide functionality in the piperazin-2-one core introduces a rigidifying element and a hydrogen bond acceptor, while the N-benzyl group provides a lipophilic domain and a site for further functionalization.

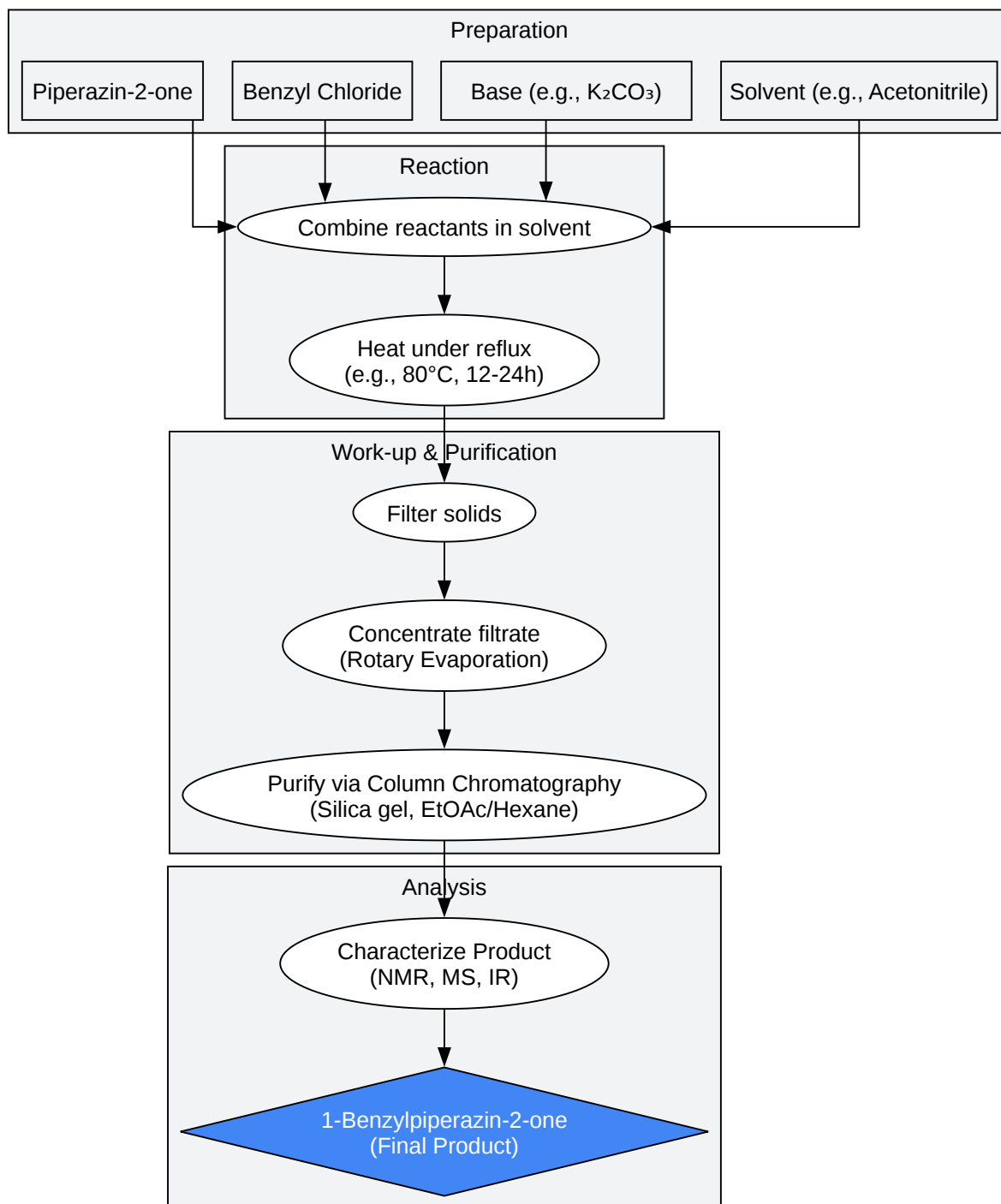
The primary significance of this molecule lies in its utility as a synthetic intermediate. Its structure is a common feature in compounds targeting the central nervous system (CNS). For

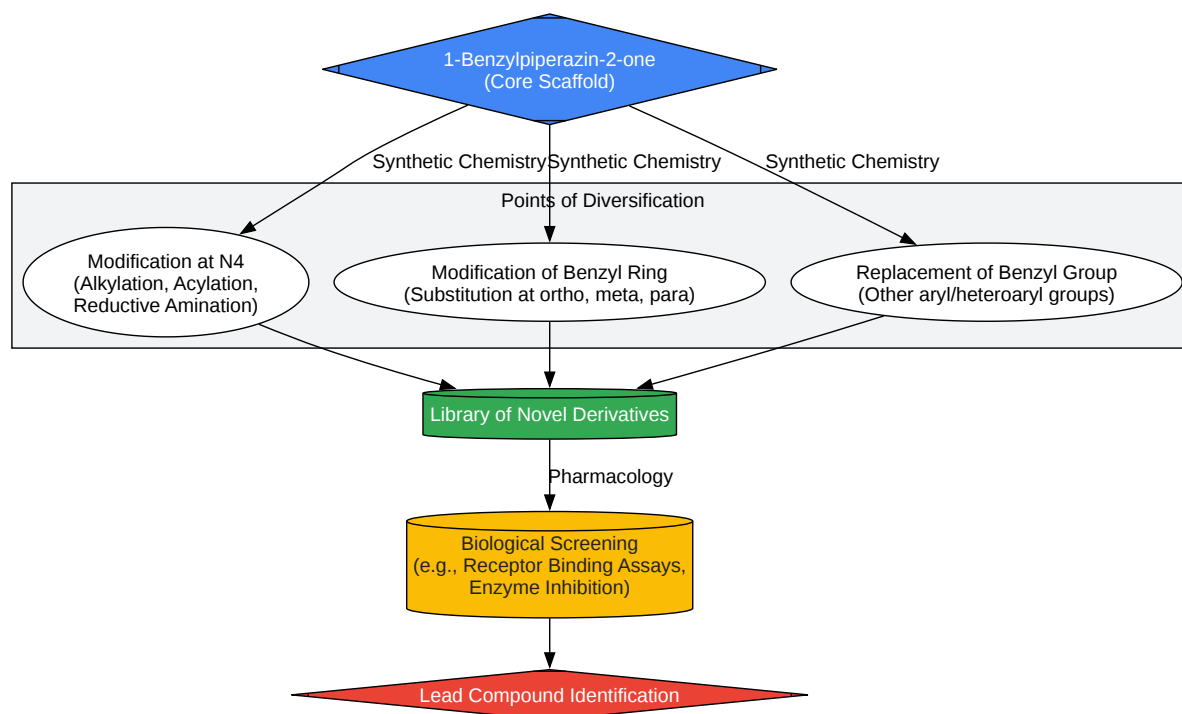
instance, derivatives have been explored in the development of novel cognition-enhancing agents.<sup>[1]</sup> Understanding the fundamental chemical properties of **1-Benzylpiperazin-2-one** is therefore crucial for designing and synthesizing new chemical entities with desired pharmacological profiles.

## Molecular Structure and Physicochemical Properties

### Chemical Structure Analysis

The structure of **1-Benzylpiperazin-2-one** consists of a six-membered piperazinone ring N-substituted with a benzyl group. The molecule possesses a tertiary amine, a lactam (cyclic amide), and an aromatic ring. These functional groups dictate its chemical behavior and physical properties.





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## Sources

- 1. Cas 59702-21-5, 1-BENZYLPIPERAZINE-2-ONE | lookchem [lookchem.com]
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